

Benzenesulfonic Acid Monohydrate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Benzenesulfonic acid monohydrate*

Cat. No.: *B032827*

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This guide provides an in-depth overview of the safety and handling protocols for **benzenesulfonic acid monohydrate**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding of the substance's properties and associated hazards.

Hazard Identification and Classification

Benzenesulfonic acid monohydrate is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.^[1] It causes severe skin burns and eye damage.^{[1][2][3][4][5][6]}

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[1][6][7]}
- H312: Harmful in contact with skin.^[1]
- H332: Harmful if inhaled.^[1]
- H314: Causes severe skin burns and eye damage.^{[1][2][5][6]}
- H290: May be corrosive to metals.^{[5][7]}

Signal Word: Danger^{[1][2][5]}

Physical and Chemical Properties

Benzenesulfonic acid monohydrate is a white to orange, deliquescent solid, often appearing as crystals or a waxy solid.[8][9] It is soluble in water and alcohol.[9][10]

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ O ₃ S·H ₂ O	[1][8]
Molecular Weight	176.19 g/mol	[1][8]
Physical State	Solid	[1][7]
Melting Point	42-59°C	[1][8][11][12]
Flash Point	>110°C (>230°F)	[1][5]
Density	1.32 g/cm ³	[1][8][9]
Solubility	Soluble in water and alcohol; slightly soluble in benzene; insoluble in diethyl ether.	[9][10]
pKa	-2.8	[10]

Toxicological Information

The primary routes of exposure are inhalation, eye contact, skin contact, and ingestion.[1] The substance is destructive to the tissues of mucous membranes and the upper respiratory tract.

Toxicity Measure	Value	Species	Source(s)
Acute Oral Toxicity (LD50)	890 - 1410 mg/kg	Rat	[4][13]
Acute Dermal Toxicity (LD50)	1,100 mg/kg	(Not Specified)	
Inhalation (LC50)	1.5 mg/L (4h, dust/mist)	(Not Specified)	

Health Effects:

- Skin Contact: May result in inflammation, itching, scaling, reddening, blistering, pain, or dryness.[1] Causes severe skin burns.[2][4]
- Eye Contact: May cause redness, pain, or severe eye damage.[1] It can cause irreversible eye damage and blindness.[4]
- Inhalation: May cause irritation of the lungs and respiratory system.[1] Inhalation of corrosive fumes can lead to coughing, choking, and potentially fatal pulmonary edema.[4]
- Ingestion: Harmful if swallowed.[2] It can cause severe burns of the mouth, throat, and stomach.[4][6]

Handling and Storage Protocols

Handling:

- Work under a chemical fume hood.
- Use only in a well-ventilated area.[1][11]
- Avoid contact with skin, eyes, and clothing.[1][2][11]
- Avoid breathing dust, fumes, or spray.[1][11]
- Minimize dust generation and accumulation.[1][11]
- Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke when using this product.[1][7]
- Ground all equipment containing the material.[13]
- Keep away from sources of ignition.[1][11]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][3]

- Keep away from incompatible substances such as strong oxidizing agents.[1][2]
- Store locked up.[1][3]
- The substance is hygroscopic; store under an inert gas to protect from moisture.[6][7]

Exposure Controls and Personal Protection

Engineering Controls:

- Provide exhaust ventilation or other engineering controls to keep airborne concentrations of vapors below their respective threshold limit values.[13]
- Ensure that eyewash stations and safety showers are proximal to the workstation location.[4][13]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles with side protection.[1] Tightly fitting safety goggles are recommended.[4][6][11] A face shield may be appropriate in some workplaces.[1][4][13]
- Skin Protection: Wear impervious gloves and protective clothing.[1][13] A complete suit protecting against chemicals and a chemical-resistant apron may be necessary.[4][5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH- or CEN-certified respirator.[1][11]

Emergency Procedures

First Aid Measures:

- General Advice: Immediately remove any contaminated clothing.[1] Move out of the dangerous area and consult a physician, showing them the safety data sheet.[1][5]
- Inhalation: Move the person to fresh air.[1][11] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][11] Seek immediate medical attention.[1][13]

- Skin Contact: Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek immediate medical aid.[1]
- Eye Contact: Immediately flush open eyes with running water for at least 15 minutes.[1] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention.[1][2][13]
- Ingestion: Do NOT induce vomiting.[1][2][13] Rinse mouth with water.[1][11] Never give anything by mouth to an unconscious person.[1][11] Obtain immediate medical aid.[1]

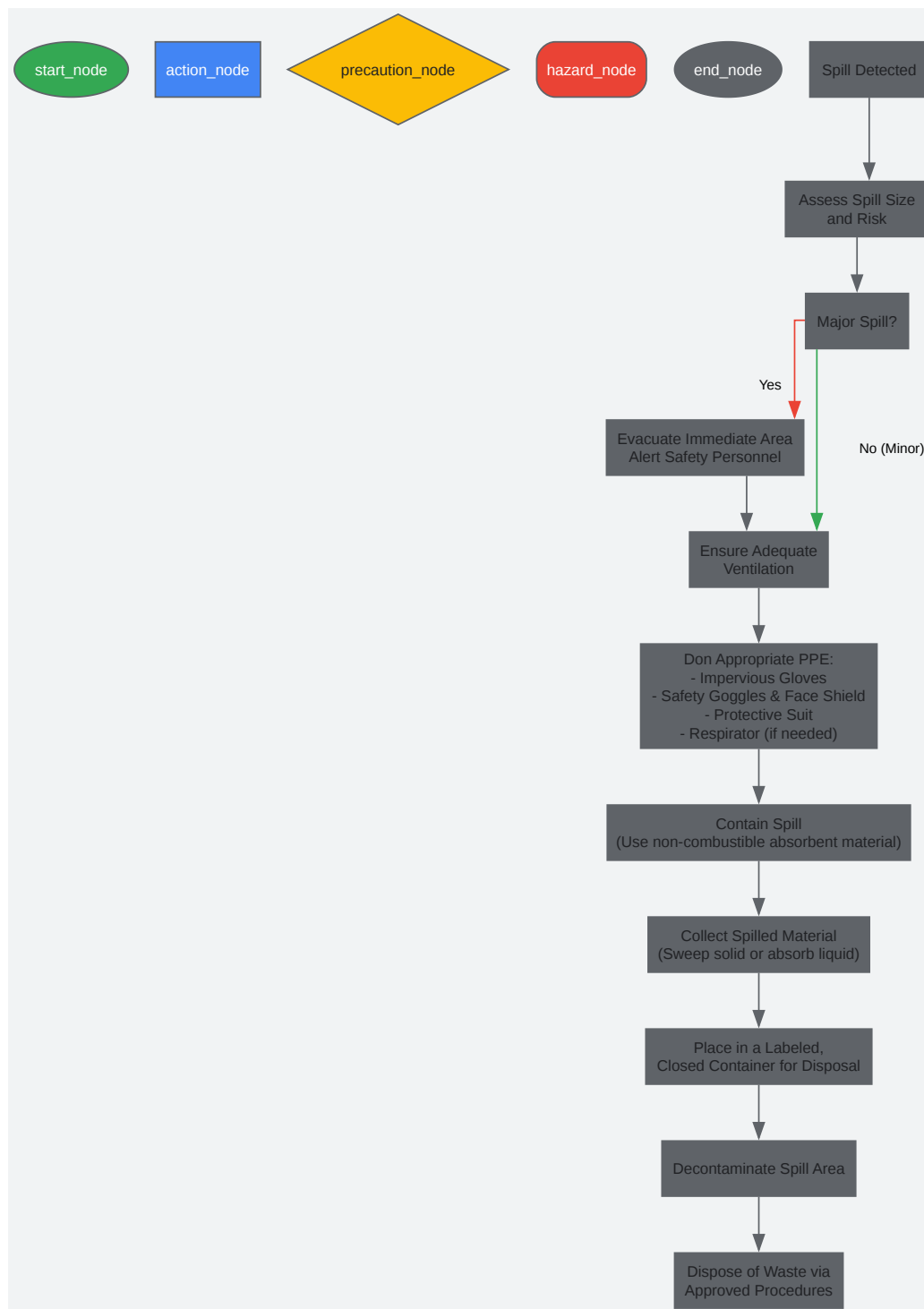
Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][2][11]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon oxides and sulfur oxides may be generated by thermal decomposition.[1][14] The material is combustible.
- Protective Equipment: Firefighters should wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.[1][2]

Accidental Release Measures:

- Personal Precautions: Wear appropriate protective equipment and keep unprotected personnel away.[1] Ensure adequate ventilation and remove all sources of ignition.[1][11] Avoid substance contact and inhalation of dust.
- Environmental Precautions: Prevent the product from entering drains, other waterways, or soil.[1][11]
- Containment and Cleanup: Prevent further leakage if safe to do so.[1] For a solid spill, sweep or vacuum up the material and place it into a suitable disposal container.[1] For a liquid spill, absorb with inert material (e.g., dry earth, sand, clay) and place in a chemical waste container.[2][13] Clean the affected area thoroughly. Consult local regulations for disposal.[1]

Logical Workflow for Spill Response



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Caption: Workflow for handling a **benzenesulfonic acid monohydrate** spill.

Stability and Reactivity

- Chemical Stability: The product is stable under recommended storage temperatures and pressures.[1][2][5]
- Conditions to Avoid: Avoid dust generation and exposure to moisture (hygroscopic).[1][6][7]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[1][2][5]
- Hazardous Decomposition Products: Thermal decomposition can produce carbon oxides and sulfur oxides.[1][5][14]

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